

Essential Safety and Logistical Information for Handling Eleclazine Hydrochloride

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Compound of Interest		
Compound Name:	Eleclazine hydrochloride	
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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides comprehensive, immediate safety and logistical guidance for **Eleclazine hydrochloride**, including operational and disposal plans, to foster a secure research environment.

Chemical and Physical Properties

Property	
Synonyms	GS-6615 hydrochloride
Formula	C21H17ClF3N3O3
Molecular Weight	451.83 g/mol
Appearance	Solid
CAS Number	1448754-43-5

Hazard Identification and Classification

Eleclazine hydrochloride is classified with the following hazards:



Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Warning

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P273: Avoid release to the environment.[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P330: Rinse mouth.[1]
- P391: Collect spillage.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is essential for the safe handling of **Eleclazine** hydrochloride.[1]



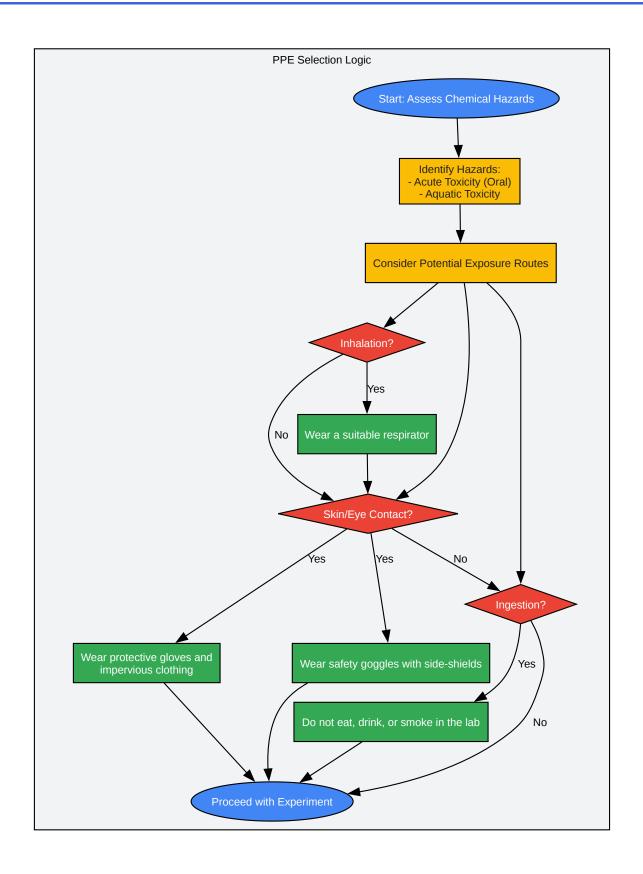
Safety Operating Guide

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Protection Type	Recommended Equipment
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (e.g., nitrile rubber)
Skin and Body Protection	Impervious clothing, lab coat
Respiratory Protection	Suitable respirator (use in well-ventilated areas)

The selection of appropriate PPE is a critical step in ensuring laboratory safety. The following diagram outlines the decision-making process for PPE selection when handling chemical substances like **Eleclazine hydrochloride**.





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Caption: PPE selection workflow for **Eleclazine hydrochloride**.



Operational Plans: Handling and Storage

Safe Handling:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid inhalation of dust or aerosols.[1]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in the laboratory.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- · Protect from light.
- Recommended storage temperatures:
 - Powder: -20°C[1]
 - In solvent: -80°C[1]

Experimental Protocols: Solution Preparation

Stock Solution Preparation (General Protocol):

- Eleclazine hydrochloride is often dissolved in DMSO to prepare a concentrated stock solution.[2]
- For a 10 mM stock solution, for example, dissolve the appropriate mass of Eleclazine hydrochloride in the calculated volume of DMSO. Sonication may be required to fully dissolve the solid.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.



• Store stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[3]

Working Solution Preparation:

- For in vitro cell experiments, dilute the DMSO stock solution with cell culture medium, PBS, or physiological saline. Ensure the final DMSO concentration does not exceed 0.1% to avoid solvent-induced cellular effects.[2]
- For in vivo experiments, a common formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline. The solvents should be added sequentially, ensuring the solution is clear before adding the next solvent. It is recommended to prepare the working solution immediately before use.

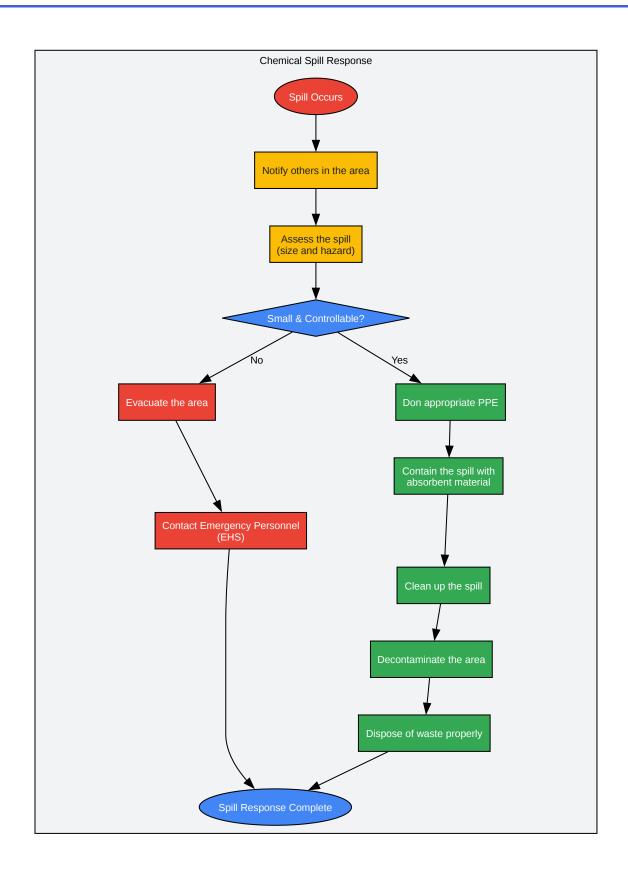
Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention.[1]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: If swallowed, wash out mouth with water provided the person is conscious. Call a
 physician or poison control center immediately. Do NOT induce vomiting.[1]

Spill Response: In the event of a spill, follow these procedures to ensure safety and proper cleanup.





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